

Unveiling the Molecular Architecture of Acid Red 111: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 111

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This technical guide provides a comprehensive overview of the molecular structure and chemical formula of **Acid Red 111**, a disazo dye. Designed for researchers, scientists, and professionals in drug development, this document synthesizes key data into a clear, accessible format, including a detailed visualization of its molecular structure.

Core Molecular Identity

Acid Red 111, also known by its Colour Index number C.I. 23266, is a complex organic molecule widely utilized in various industrial applications.^{[1][2]} Its chemical identity is precisely defined by its molecular formula and structure.

The most common form of **Acid Red 111** is its disodium salt.^{[3][4]} The molecular formula for this salt is C₃₇H₂₈N₄Na₂O₁₀S₃.^{[1][3][4]} The free acid form, without the sodium ions, has the molecular formula C₃₇H₃₀N₄O₁₀S₃.^{[4][5]}

The systematic IUPAC name for **Acid Red 111** is disodium;4-hydroxy-3-[[3-methyl-4-[2-methyl-4-[[4-(4-methylphenyl)sulfonyloxyphenyl]diazenyl]phenyl]phenyl]diazenyl]naphthalene-2,7-disulfonate.^[3] This name precisely describes the intricate arrangement of its constituent aromatic rings, azo linkages, and sulfonate groups.

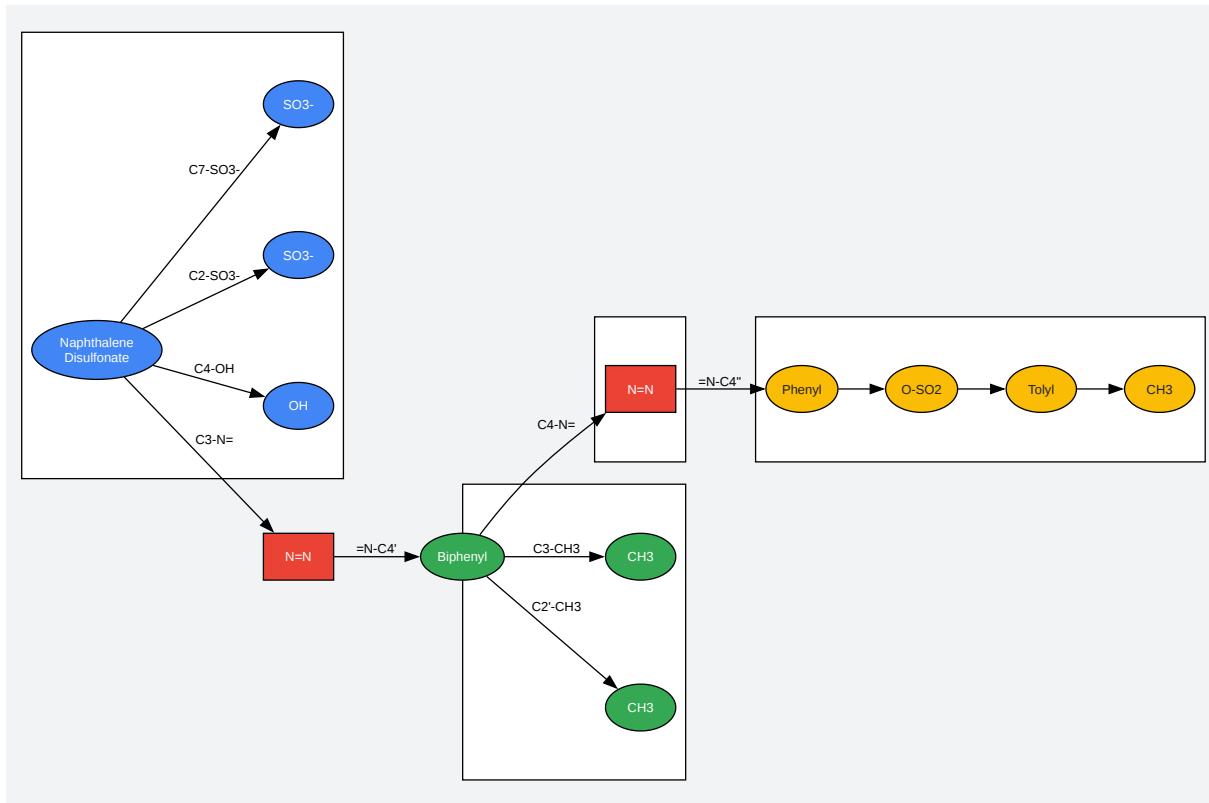
Quantitative Molecular Data

A summary of the key quantitative properties of **Acid Red 111** is presented in the table below, facilitating easy comparison and reference.

Property	Value (Disodium Salt)	Value (Free Acid)	Reference
Molecular Formula	C37H28N4Na2O10S3	C37H30N4O10S3	[3] [4]
Molecular Weight	830.8 g/mol	786.85 g/mol	[3] [4]
Exact Mass	830.07629519 Da	786.1124 Da	[3] [5]
Solubility in Water	Soluble (25 g/L at 90°C)	Not specified	[1] [6]
CAS Registry Number	6358-57-2	Not specified	[3] [7]

Molecular Structure Visualization

To provide a clear visual representation of the complex structure of **Acid Red 111**, the following diagram has been generated using the Graphviz DOT language. This diagram illustrates the connectivity of the atoms and the arrangement of the various functional groups.



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Figure 1. Molecular Structure of **Acid Red 111**

Experimental Protocols

While specific experimental protocols for the synthesis of **Acid Red 111** can vary, the general manufacturing process involves a multi-step diazotization and coupling reaction.[1][6]

A typical synthesis pathway is as follows:

- Double Diazotization: 4-(4-Amino-2-methylphenyl)-3-methylbenzenamine undergoes a double diazotization reaction.
- First Coupling: The resulting bis-diazonium salt is coupled with 4-Hydroxynaphthalene-2,7-disulfonic acid.

- Second Coupling: The intermediate from the first coupling is then coupled with phenol.
- Esterification: Finally, the hydroxyl group of the phenolic moiety is esterified with 4-Methylbenzene-1-sulfonyl chloride to yield the final **Acid Red 111** molecule.[1][6]

This guide serves as a foundational resource for professionals requiring detailed molecular information about **Acid Red 111**. The provided data and visualizations are intended to support further research and development activities.

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